

2,4-Dimethylthiazole-5-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethylthiazole-5-carboxylic acid

Cat. No.: B157390

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Technical Data Sheet: 2,4-Dimethylthiazole-5-carboxylic Acid

Introduction

This document provides core physicochemical properties of **2,4-Dimethylthiazole-5-carboxylic acid**, a heterocyclic compound utilized as a building block in chemical synthesis.^[1] It is recognized for its applications in the development of pharmaceuticals and agrochemicals.^[2] This guide is intended for researchers, scientists, and professionals in drug development and materials science.

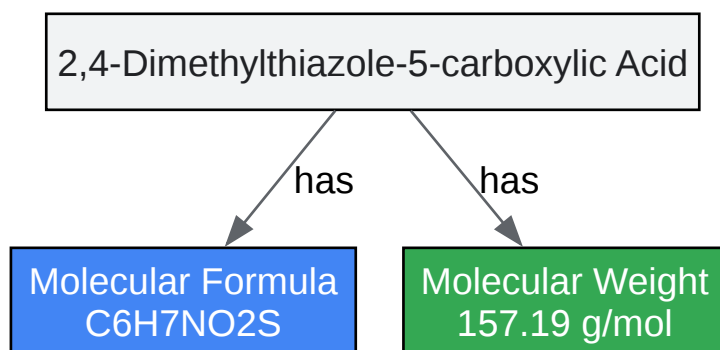
Physicochemical Properties

The fundamental molecular characteristics of **2,4-Dimethylthiazole-5-carboxylic acid** have been determined and are summarized below.

Property	Value	Source
Molecular Formula	C6H7NO2S	[1] [2] [3] [4]
Molecular Weight	157.19 g/mol	[1] [2] [3] [4]
CAS Number	53137-27-2	[3] [4]
Appearance	White powder / solid	[2] [4]
Melting Point	232-238 °C	[2] [4]

Structural Information

The relationship between the compound and its primary molecular identifiers is illustrated in the diagram below.



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Figure 1: Core molecular properties of **2,4-Dimethylthiazole-5-carboxylic acid**.

Experimental Protocols

The molecular weight and formula presented in this document are calculated based on the elemental composition derived from the compound's structure. These values are standard references and are not determined through recurring experimental procedures. They are confirmed through techniques such as mass spectrometry and elemental analysis during initial characterization.

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